

Technical Support Center: Bis(triisopropyltin) oxide (TBTO) Purification

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Compound of Interest

Compound Name: Bis(triisopropyltin) oxide

CAS No.: 1067-29-4

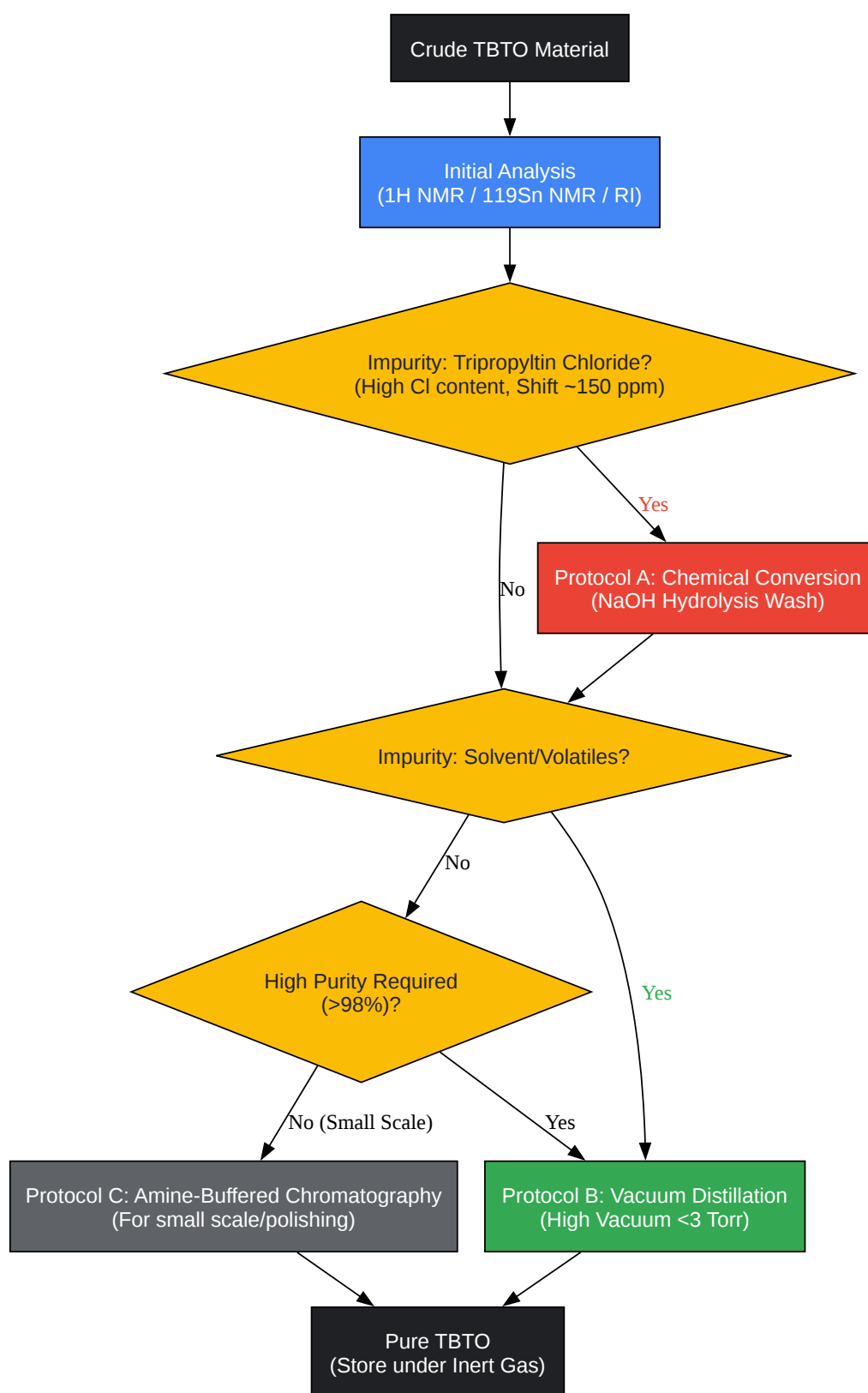
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Status: Operational | Tier: Level 3 (Senior Scientist Support) Subject: Purification Protocols & Troubleshooting for Crude TBTO (CAS: 1067-29-4)[1][2][3]

Diagnostic Workflow & Decision Matrix

Before initiating any purification, determine the nature of your crude material.[2][3] TBTO is thermally sensitive and reactive toward moisture and acids.[2][3] Select your workflow based on your primary impurity profile.[2][3]



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Figure 1: Logical decision tree for selecting the appropriate purification method based on impurity profile.

Protocol A: Chemical Conversion (Removing Chloride Impurities)

Issue: "My elemental analysis shows high Chlorine content, or

NMR shows a peak distinct from the oxide." Cause: Incomplete hydrolysis of the starting material, Tripropyltin chloride (

).^{[1][2][3]} Mechanism:

^{[1][2][3]}

Troubleshooting Q&A

Q: Why can't I just distill the chloride away? A: The boiling points of

and

are relatively close under high vacuum.^{[1][2]} Co-distillation is common.^{[2][3]} Chemical conversion is the only reliable way to remove the halide.^[2]

Q: I formed a stubborn emulsion. How do I break it? A: Organotins are lipophilic and can act as surfactants.^{[2][3]}

- Immediate Fix: Filter the biphasic mixture through a pad of Celite.^{[2][4]}
- Prevention:^{[1][2][3][5][6][7]} Avoid vigorous shaking; use gentle inversion or a magnetic stirrer for longer durations.

Execution Protocol

- Dissolution: Dissolve crude TBTO in Diethyl Ether or Dichloromethane (10 mL solvent per 1 g TBTO).^{[1][2][3]}
- Hydrolysis: Add an equal volume of 10% NaOH (aq).

- Agitation: Stir vigorously at room temperature for 1–2 hours. Note: Monitor by TLC (hexane/EtOAc) until the chloride spot disappears.[1][3]
- Separation: Separate the organic layer.[2][3]
- Wash: Wash the organic layer 2x with distilled water and 1x with Brine (sat.[2][3] NaCl).[1][2][3] Crucial: The final water wash must be neutral (pH 7).[1][3]
- Drying: Dry over anhydrous (Magnesium Sulfate). Do not use acidic drying agents.[1][2][3]
- Concentration: Remove solvent under reduced pressure (Rotovap).

Protocol B: Vacuum Distillation (The Gold Standard)

Issue: "The liquid turned brown/black during distillation." Cause: Thermal decomposition.[1][2][3] Organotins are heat-sensitive.[1][2][3] You likely used insufficient vacuum, forcing the temperature too high.[1][2][3]

Physical Properties Reference

Property	Value	Notes
Boiling Point	146–148°C	@ 3 Torr (mmHg) [1]
Boiling Point	195–198°C	@ 21 Torr (mmHg) [2]
Refractive Index	1.4860	@ 20°C [3]
Appearance	Colorless to pale yellow liquid	Viscous

Troubleshooting Q&A

Q: My pump only goes down to 10 Torr. Can I still distill? A: Proceed with extreme caution. At 10 Torr, the BP will exceed 180°C. Prolonged exposure to this temperature will cause disproportionation (forming

and

).^{[1][2]} Recommendation: Use a diffusion pump or a high-quality belt-drive oil pump to achieve <1 Torr.^{[1][2][3]}

Q: The distillate is cloudy. A: This indicates moisture contamination (azeotrope) or entrainment of tin hydroxides.^{[1][2][3]} Dry the crude material thoroughly with

before distillation.^{[2][3]}

Execution Protocol

- Setup: Use a short-path distillation apparatus (Vigreux column is optional but recommended for larger volumes). Grease all joints with high-vacuum grease.^{[1][2][3]}
- Degassing: Apply vacuum gradually at room temperature to remove residual solvents (ether/DCM from Protocol A).^{[1][2][3]}
- Heating: Once vacuum is stable (<3 Torr), begin heating the oil bath.
 - Target Bath Temp: ~165°C (for 3 Torr internal pressure).^{[1][2][3]}
- Collection: Discard the first 5% (forerun). Collect the main fraction at a steady vapor temperature (146–148°C).^{[1][2]}
- Storage: Backfill with Nitrogen/Argon immediately.^{[1][2][3]} Store in amber glass.

Protocol C: Chromatography (Polishing & Small Scale)

Issue: "The compound is streaking on the silica column and I'm losing mass." Cause: Organotin oxides are Lewis bases.^{[1][2][3]} They interact strongly with the acidic silanol groups () on standard silica gel, leading to decomposition or irreversible adsorption.^{[1][2][3]}

Troubleshooting Q&A

Q: Should I use Alumina instead? A: Yes. Neutral Alumina (Activity Grade II or III) is often superior to Silica for acid-sensitive organotins.^{[1][2][3]}

Q: I only have Silica. How do I fix the streaking? A: You must neutralize the silica.^{[2][3]} Pre-treat the column with Triethylamine (TEA).^{[1][2]}

Execution Protocol (Buffered Silica)

- Slurry Preparation: Prepare silica slurry in Hexanes containing 1–2% Triethylamine (TEA).
- Packing: Pour the column and flush with 2 column volumes of the Hexane/TEA mixture.
- Elution: Load the crude TBTO. Elute with a gradient of Hexane
5% Ethyl Acetate/Hexane.
 - Note: The TEA blocks the acidic sites, allowing the TBTO to elute as a compact band.^{[1][2][3]}
- Detection: TBTO is not UV-active.^{[1][2][3]} Use Iodine staining or KMnO₄ dip (organotins oxidize readily) for TLC visualization.^{[1][2][3]}

Validation & Quality Control

Once purified, validate the integrity of your reagent using the following metrics.

NMR Analysis

Tin NMR is the definitive method for purity.^{[1][2]}

- Reference Standard: Tetramethyltin (, 0 ppm).^{[1][2][3]}
- Shift: **Bis(triisopropyltin) oxide** typically resonates in the range of +80 to +100 ppm.^{[1][2]}
- Impurity Flag: If you see a peak shifted significantly downfield (e.g., >140 ppm), you likely have residual Chloride ().^{[1][2][3]} If you see multiple peaks, disproportionation has occurred.^{[1][2][3]}

Safety Warning (Critical)

- Toxicity: TBTO is an endocrine disruptor and a severe marine pollutant.[1][2][3] It is acutely toxic if swallowed or absorbed through the skin [4].[2][3][6]
- Waste: All aqueous washes and silica waste must be segregated into Heavy Metal Waste streams.[1][2][3] Do not dispose of down the drain.
- Decontamination: Glassware should be rinsed with ethanol, then washed with a base bath (KOH/Isopropanol) to ensure complete removal of tin residues.[1][2][3]

References

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- PubChem. **Bis(tripropyltin) oxide** Compound Summary. National Library of Medicine.[2][3] [Link](#)
- The Good Scents Company. **Bis(tripropyltin) oxide** Refractive Index Data. [Link](#)
- Fisher Scientific. Safety Data Sheet: Bis(tributyltin) oxide (Analogous handling for propyl variant).[1][2][3] [Link](#)[1][2]

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